

# Physical properties of 2-Amino-5-methylbenzonitrile (melting point, solubility)

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## Compound of Interest

Compound Name: 2-Amino-5-methylbenzonitrile

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## Technical Guide: Physicochemical Properties of 2-Amino-5-methylbenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2-Amino-5-methylbenzonitrile** (CAS No: 5925-93-9), a key intermediate in the synthesis of various pharmaceutical compounds. The data presented herein is crucial for process development, formulation, and quality control in a research and drug development setting.

## Core Physical Properties

The physical characteristics of **2-Amino-5-methylbenzonitrile** are summarized below. These properties are fundamental for its handling, storage, and application in synthetic chemistry.

## Data Summary

Quantitative data from various sources have been compiled to provide a comparative overview of the key physical properties of **2-Amino-5-methylbenzonitrile**.

Property	Value	Source(s)
Melting Point	59-63 °C	[1][2]
84-87 °C	[3]	
58.0-62.0 °C	[4]	
Appearance	Off-white to pale yellow crystalline powder	[3]
White to Brown powder to crystal	[4]	
Solubility	Soluble in Methanol	[1][4]
Soluble in Dimethylformamide (DMF)	[3]	
Soluble in Dimethyl sulfoxide (DMSO)	[3]	
Partially soluble in Ethanol	[3]	

Note: The variation in the reported melting point ranges may be attributed to different analytical methods or sample purity levels.

## Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the melting point and solubility of organic compounds like **2-Amino-5-methylbenzonitrile**.

### Melting Point Determination

The melting point of an organic solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound, whereas a broad melting range often indicates the presence of impurities. The capillary method is a standard technique for this determination.

Methodology: Capillary Melting Point Determination

- Sample Preparation: A small amount of finely powdered, dry **2-Amino-5-methylbenzonitrile** is packed into a thin-walled capillary tube, sealed at one end, to a height of 1-2 cm.[1][5]
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, adjacent to a calibrated thermometer. The apparatus consists of a heated block or oil bath to ensure uniform heat distribution.
- Heating: The sample is heated at a controlled, slow rate, typically 1-2 °C per minute, especially when approaching the anticipated melting point.[2]
- Observation and Measurement: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range (T1). The temperature at which the entire solid mass turns into a clear liquid is recorded as the end of the melting range (T2).[1]
- Reporting: The melting point is reported as the range from T1 to T2. For high accuracy, the determination should be repeated at least twice, and the results should be consistent.

## Solubility Assessment

Solubility is a crucial parameter, influencing everything from reaction conditions to bioavailability in drug development. A qualitative assessment of solubility in various solvents is a primary step in characterization.

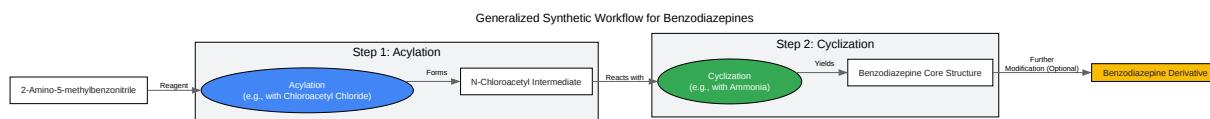
### Methodology: Qualitative Solubility Testing

- Sample Preparation: A small, pre-weighed amount of **2-Amino-5-methylbenzonitrile** (e.g., 0.1 g) is placed into a test tube.[6]
- Solvent Addition: A measured volume of the selected solvent (e.g., 3 mL) is added to the test tube in portions.[6]
- Mixing: The mixture is agitated or vortexed at a constant temperature to facilitate dissolution.
- Observation: The sample is visually inspected to determine if a homogeneous solution has formed. The absence of solid particles indicates that the compound is soluble under these conditions.[7]

- Classification: The solubility can be classified based on the amount of solute that dissolves in a given volume of solvent. This process is repeated with a range of polar and non-polar solvents to create a solubility profile.

## Logical Workflow Visualization

**2-Amino-5-methylbenzonitrile** is a vital building block in the synthesis of various central nervous system (CNS) active agents, particularly benzodiazepines. The following diagram illustrates a generalized synthetic workflow for the preparation of a benzodiazepine derivative from a substituted 2-aminobenzonitrile.



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Caption: Generalized workflow for benzodiazepine synthesis.

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